what is MQAE and how does it work

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Compound of Interest	
Compound Name:	*MQAE*
CAS No.:	*162558-52-3*
Cat. No.:	*B1676811*

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An In-depth Technical Guide to **MQAE**: Principles, Applications, and Experimental Protocols

Introduction to MQAE

N-(Ethoxycarbonylmethyl)-6-methoxyquinolinium bromide, commonly known as **MQAE**, is a fluorescent indicator widely utilized for the measurement of intracellular chloride ion (Cl^-) concentrations.[1][2][3][4][5] As a derivative of 6-methoxyquinolinium, **MQAE**'s fluorescence is highly sensitive to the presence of chloride ions.[2][4][5] This property makes it an invaluable tool in cellular biology, neurobiology, and drug discovery for monitoring chloride homeostasis and transport.[1][6]

The primary mechanism of action for **MQAE** is collisional quenching.[2][4][5] In this process, chloride ions, upon collision with an excited **MQAE** molecule, facilitate a non-radiative return to the ground state.[7] This results in a decrease in fluorescence intensity that is directly proportional to the intracellular chloride concentration.[1][3][8] Consequently, a higher intracellular chloride concentration leads to lower **MQAE** fluorescence, and vice versa.[3][9]

MQAE is cell-permeant, allowing for straightforward loading into living cells.[3] It is suitable for a variety of fluorescence-based analytical techniques, including fluorescence microscopy, confocal microscopy, flow cytometry, and two-photon microscopy.[1][3]

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Physicochemical and Spectroscopic Properties

The utility of **MQAE** as a chloride indicator is defined by its specific chemical and optical characteristics. These properties are summarized in the table below.

Property	Value	References
Full Chemical Name	N-(Ethoxycarbonylmethyl)-6-methoxyquinolinium bromide	[2][6][10]
Molecular Formula	$C_{14}H_{16}BrNO_3$	[10]
Molecular Weight	326.19 g/mol	[10]
Excitation Wavelength (λex)	~350-355 nm	[3][4][10]
Emission Wavelength (λem)	~460 nm	[3][4][10]
Molar Extinction Coefficient (ε)	4850 $M^{-1}cm^{-1}$ at 320 nm	[4]
Stern-Volmer Constant (Ksv)	25 M^{-1} (in cultured aortic smooth muscle cells) to 200 M^{-1} (in solution)	[2][4]
Solubility	Soluble in water and DMSO	[10]
Cell Permeability	Membrane permeant	[3]

Principle of Chloride Detection: Collisional Quenching

The detection of chloride ions by **MQAE** is governed by the Stern-Volmer relationship, which describes the process of collisional quenching.[9][11] The relationship is expressed by the following equation:

$F_0 / F = 1 + Ksv [Cl^-]$

Where:

- F_0 is the fluorescence intensity of **MQAE** in the absence of chloride.

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- F is the fluorescence intensity of **MQAE** in the presence of chloride.
- Ksv is the Stern-Volmer quenching constant, a measure of the sensitivity of **MQAE** to chloride.
- $[Cl^-]$ is the chloride concentration.

This equation highlights the inverse relationship between fluorescence intensity and chloride concentration. The Stern-Volmer constant (Ksv) is a critical parameter that can be influenced by the intracellular environment, including viscosity and temperature. Therefore, it is crucial to determine the Ksv in situ for accurate quantification of intracellular chloride.[2]

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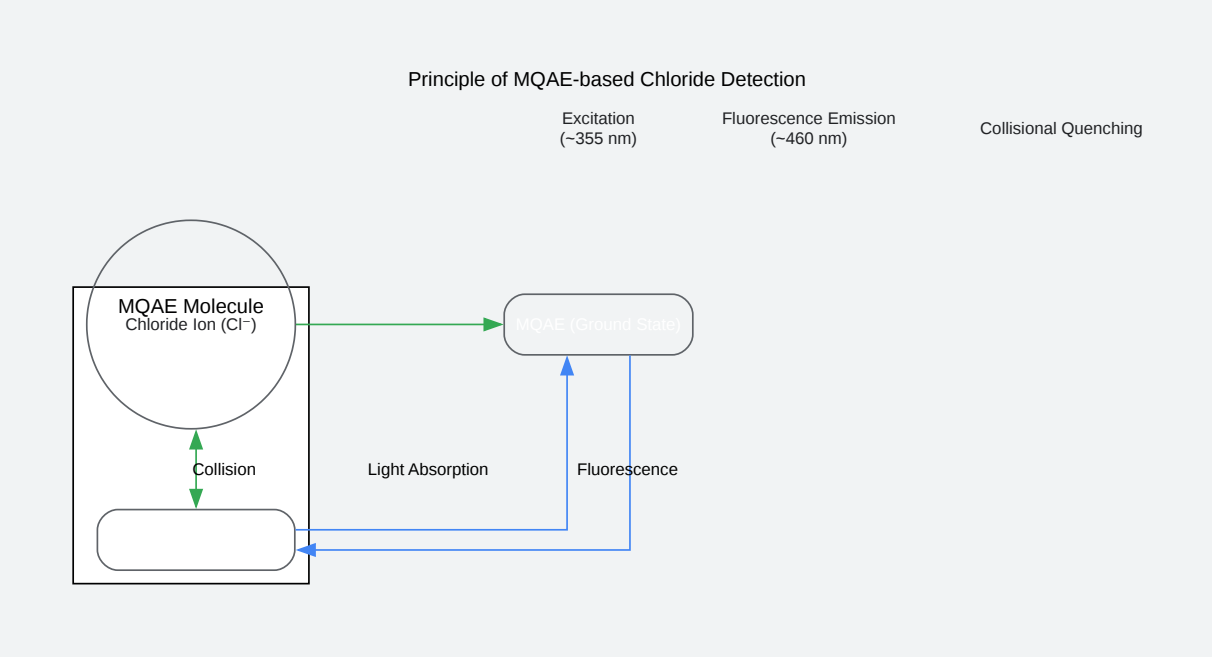

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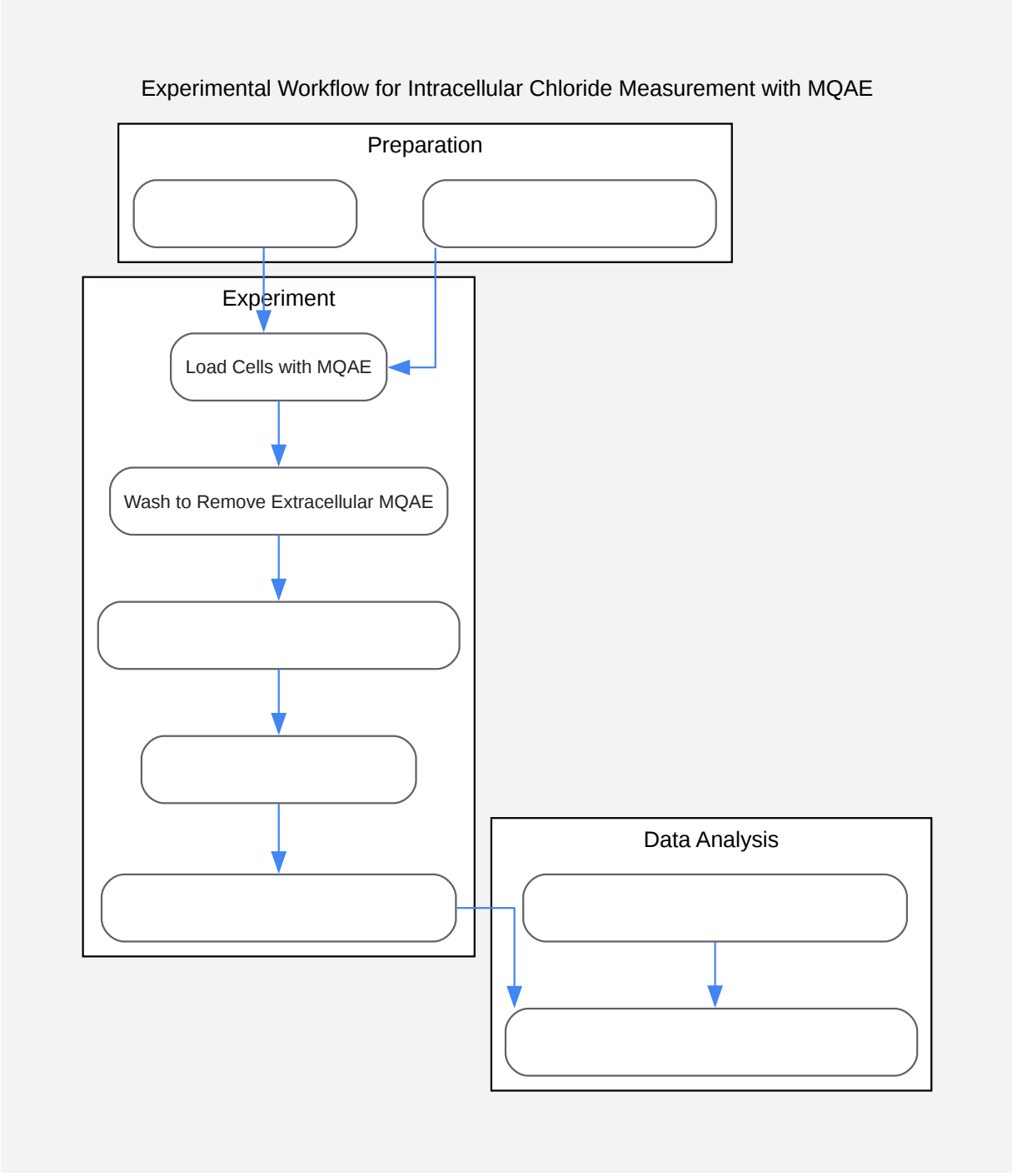

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